

# 2-Methoxy-6-methylbenzonitrile molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methoxy-6-methylbenzonitrile

Cat. No.: B1297902

[Get Quote](#)

## Technical Overview of 2-Methoxy-6-methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **2-Methoxy-6-methylbenzonitrile**, a chemical compound relevant in various organic synthesis applications.

## Physicochemical Data

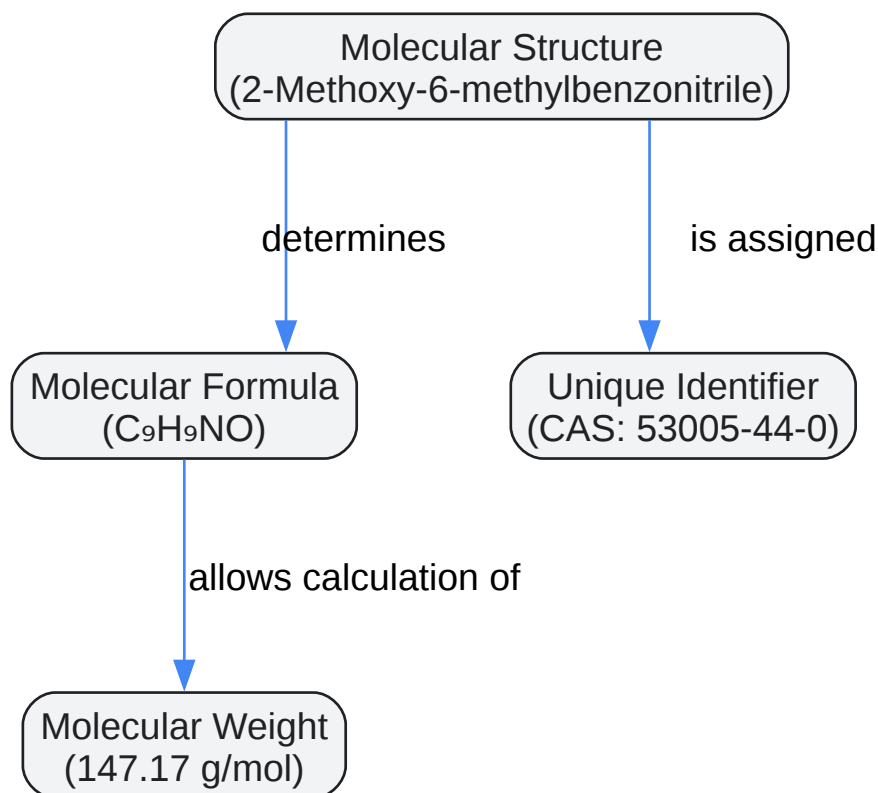
The fundamental molecular properties of **2-Methoxy-6-methylbenzonitrile** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	[1][2][3]
Molecular Weight	147.17 g/mol	[2][4]
CAS Number	53005-44-0	[1][2][3]

Note on Methodologies: The molecular weight and formula are standard chemical identifiers derived from the compound's atomic composition. These values are computationally calculated and verified through analytical techniques such as mass spectrometry. Due to the fundamental nature of this data, detailed experimental protocols for its determination are not typically published in standard chemical literature but are based on universally accepted principles of chemistry.

## Logical Relationships in Chemical Identification

The identification and characterization of a chemical compound like **2-Methoxy-6-methylbenzonitrile** follow a logical workflow. The molecular formula establishes the elemental composition, which in turn allows for the calculation of the precise molecular weight. The CAS (Chemical Abstracts Service) number serves as a unique and unambiguous identifier for the substance.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. chemscene.com [chemscene.com]
- 3. 2-Methoxy-6-methylbenzonitrile | 53005-44-0 [chemnet.com]
- 4. 2-Methoxy-6-methylbenzonitrile | C<sub>9</sub>H<sub>9</sub>NO | CID 590226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Methoxy-6-methylbenzonitrile molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1297902#2-methoxy-6-methylbenzonitrile-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)